

overcoming solubility issues with ORIC-533 in experimental assays

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Compound of Interest

Compound Name: AT-533

Cat. No.: B10854662

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Technical Support Center: ORIC-533

Welcome to the technical support center for ORIC-533. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experimental assays involving this potent and selective CD73 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of ORIC-533?

For in vitro experiments, it is recommended to prepare a stock solution of ORIC-533 in dimethyl sulfoxide (DMSO). While the maximum solubility has not been publicly specified, starting with a concentration of 10-20 mM is a common practice for small molecule inhibitors. It is always advisable to perform a solubility test at your desired concentration.

Q2: I am observing precipitation when I dilute my DMSO stock of ORIC-533 into my aqueous assay buffer. What can I do?

This is a common issue known as "solvent-shifting" precipitation. Here are a few troubleshooting steps:

- Lower the final DMSO concentration: Aim for a final DMSO concentration of 0.5% or lower in your assay medium, as higher concentrations can be toxic to cells and may also contribute

to precipitation.[1]

- Increase the volume of the aqueous buffer: When diluting, add the small volume of DMSO stock to a larger volume of the aqueous buffer while vortexing to ensure rapid mixing.
- Prepare an intermediate dilution: Instead of a single large dilution, perform one or more intermediate dilution steps in your aqueous buffer.
- Adjust the pH of your buffer: As ORIC-533 is a monophosphonic acid, its solubility is likely pH-dependent. For in vivo studies, a pH of 4 was used in the formulation.[2] Experimenting with a slightly acidic pH for your assay buffer, if your experimental system allows, might improve solubility.
- Consider the use of a surfactant: For cellular assays, a very low, non-toxic concentration of a surfactant like Tween-80 or Pluronic F-68 can help maintain solubility.

Q3: What is the recommended formulation for in vivo animal studies?

For oral administration in mice, a successful formulation has been reported as 5% DMSO and 15% Labrasol in sterile water, with the pH adjusted to 4.[2]

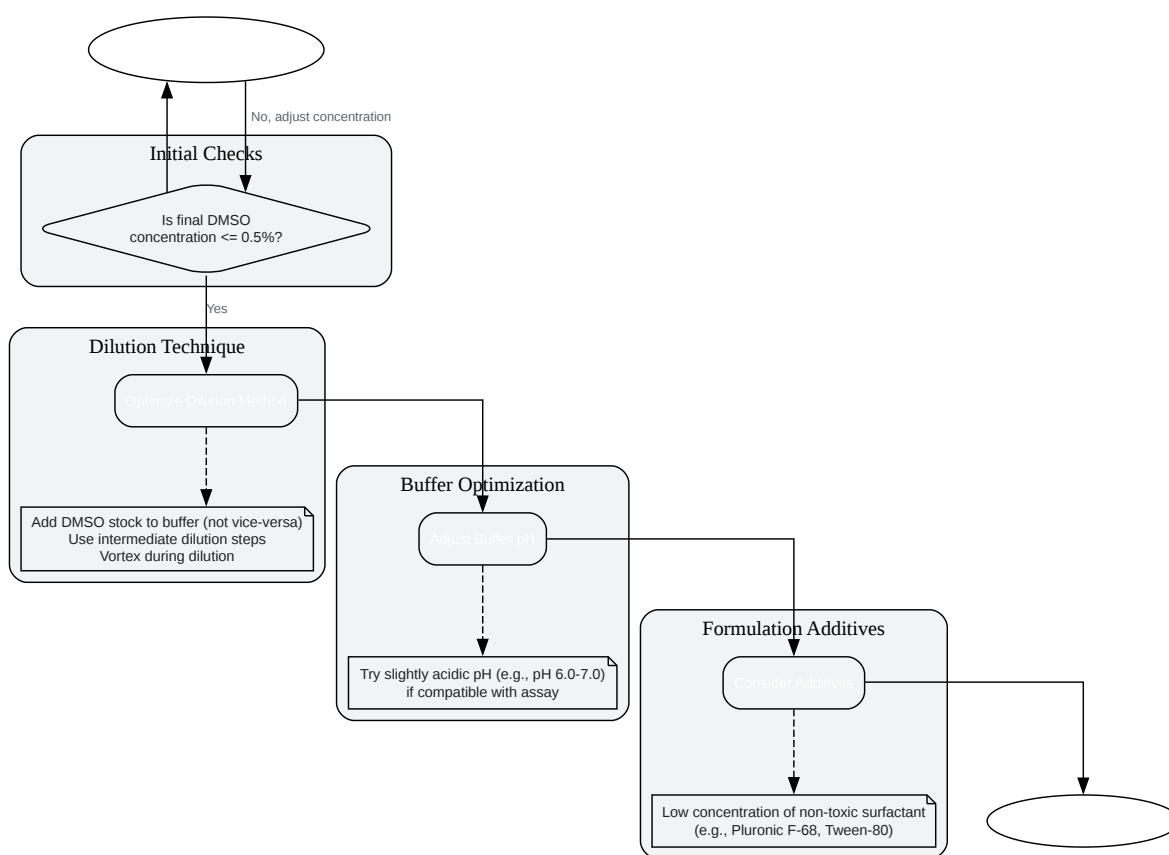
Q4: What is the known aqueous solubility of ORIC-533?

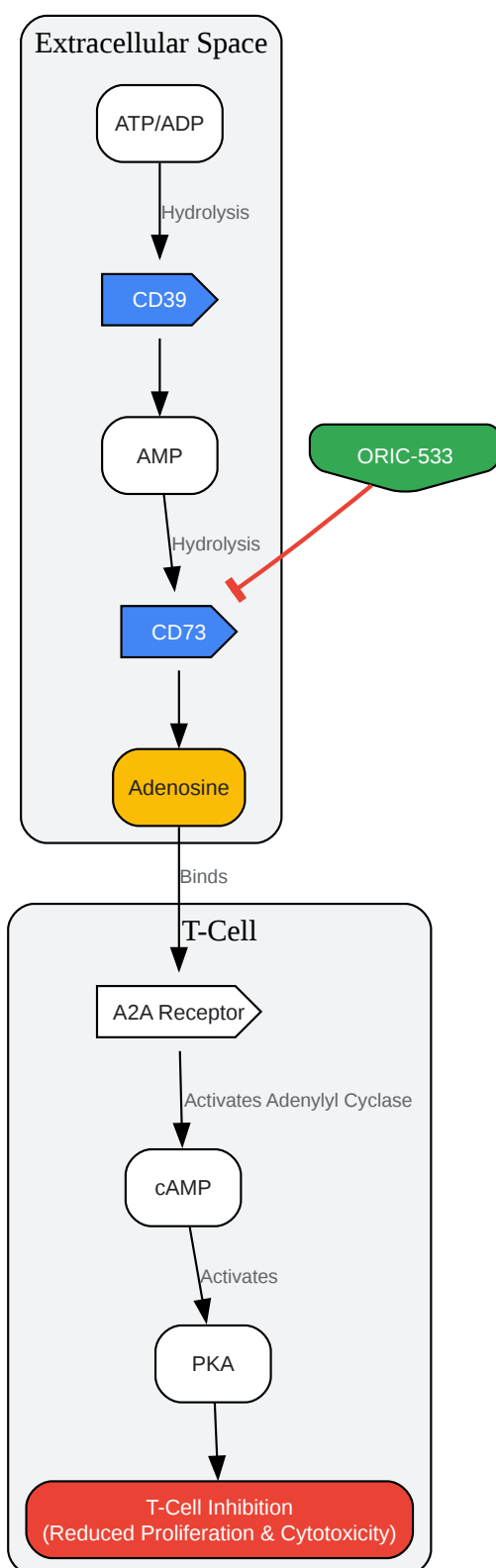
ORIC-533 has been reported to have a high aqueous solubility of greater than 800 μ M over a pH range of 1.2 to 7.4.[2]

Troubleshooting Guide: Overcoming Solubility Issues with ORIC-533

This guide provides a systematic approach to addressing solubility challenges with ORIC-533 in your experimental workflow.

Diagram: Troubleshooting Workflow for ORIC-533 Solubility





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References

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